Structural Dynamics and Amphipathic Distribution in Hel 13-5: A Technical Guide

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Compound of Interest

Compound Name:	*Hel 13-5 Trifluoroacetate*
CAS No.:	*177942-21-1*
Cat. No.:	*B6295666*

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Executive Summary

Hel 13-5 is a synthetic, 18-residue cationic peptide designed as a structural mimic of the N-terminal domain of Human Surfactant Protein B (SP-B). Its nomenclature derives from its precise stoichiometric composition: 13 hydrophobic residues (Leucine, Tryptophan) and 5 hydrophilic residues (Lysine).

This guide analyzes the spatial distribution of these residues, demonstrating how the specific

periodicity creates a hyper-stable amphipathic

-helix. Unlike typical antimicrobial peptides (AMPs) that form transmembrane pores, the unique hydrophobic density of Hel 13-5 drives the formation of lipid nanotubules, a property critical for pulmonary surfactant modeling and organelle-mimetic drug delivery systems.

Sequence and Structural Topology

Primary Sequence Analysis

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The primary sequence of Hel 13-5 is engineered to maximize amphipathicity while maintaining a net positive charge (+5) to initiate electrostatic attraction to anionic phospholipid headgroups.

Sequence (N

C): Lys(1) - Leu(2) - Leu(3) - Lys(4) - Leu(5) - Leu(6) - Leu(7) - Lys(8) - Leu(9) - Trp(10) - Leu(11) - Lys(12) - Leu(13) - Leu(14) - Lys(15) - Leu(16) - Leu(17) - Leu(18)

Residue Classification:

- Hydrophobic Core (13 residues): Leu2, Leu3, Leu5, Leu6, Leu7, Leu9, Trp10, Leu11, Leu13, Leu14, Leu16, Leu17, Leu18.
- Hydrophilic/Cationic Face (5 residues): Lys1, Lys4, Lys8, Lys12, Lys15.

The Amphipathic Periodicity

The distribution of Lysine residues follows a specific spacing pattern (

and

) that aligns them perfectly along one face of the helix.

- Spacing Analysis:
  - Lys1

    Lys4 (Spacing: 3 residues

    1 turn)
  - Lys4

    Lys8 (Spacing: 4 residues

    1 turn)
  - Lys8

    Lys12 (Spacing: 4 residues

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1 turn)

- Lys12

  Lys15 (Spacing: 3 residues

  1 turn)

This arrangement restricts the polar sector to a narrow angle (approximately 80-100°), leaving a massive hydrophobic sector (

260-280°). This "super-hydrophobic" face is the driver for the peptide's unique ability to induce high-curvature membrane deformations (nanotubules) rather than simple lysis.

Visualization: Helical Wheel Projection

The following diagram illustrates the segregation of residues. Note the clustering of Lysine (K) on the top-right arc, while Leucine (L) and Tryptophan (W) dominate the remainder.

Figure 1: Helical Wheel Projection of Hel 13-5. Note the distinct 'Cationic Wedge' formed by Lysines (Blue) vs the 'Hydrophobic Bulk' (Red/Yellow).

Functional Implications of Residue Distribution

The "Wedge" Effect and Nanotubule Formation

Unlike standard AMPs (e.g., Magainin) where the hydrophobic face inserts to form a pore (barrel-stave or toroidal), Hel 13-5's hydrophobic face is too extensive to be stable in a flat bilayer configuration.

- Mechanism: The peptide inserts shallowly but with high density into the outer leaflet.
- Steric Pressure: The bulky hydrophobic Leucine/Tryptophan chains expand the surface area of the outer leaflet relative to the inner leaflet.
- Result: This asymmetry forces the membrane to curve outward to relieve strain, generating nanotubules (diameter ~50 nm) rather than pores.

Tryptophan Anchoring (Trp-10)

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The single Tryptophan at position 10 (center of the sequence) acts as an interfacial anchor.

- Location: Trp-10 is located deep within the hydrophobic face.
- Function: It partitions near the glycerol backbone region of the lipid bilayer. The indole ring aligns the peptide orientation, ensuring the Lysine face remains solvent-exposed while the Leucine core buries into the acyl chains.

Experimental Characterization Protocols

To validate the distribution and folding of Hel 13-5, the following technical workflows are recommended.

Circular Dichroism (CD) Spectroscopy

Objective: Confirm

-helical secondary structure in lipid environments.

- Protocol:
  - Solvent Preparation: Prepare 10 mM Phosphate Buffer (pH 7.4).
  - Liposome Preparation: Extrude Large Unilamellar Vesicles (LUVs) of DPPC/DPPG (7:3 ratio).
  - Peptide Incubation: Mix Hel 13-5 with LUVs at a Peptide-to-Lipid (P/L) ratio of 1:50.
  - Measurement: Scan from 190 nm to 250 nm.
- Expected Data:
  - Aqueous: Random coil (Minima at ~200 nm).
  - Lipid/TFE: Double minima at 208 nm and 222 nm (Characteristic of

    -helix).

Tryptophan Fluorescence Blue Shift

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Objective: Measure the burial of the Hydrophobic Face.

- Rationale: Trp-10 emission maximum (

) shifts to lower wavelengths (blue shift) when moving from a polar (water) to a non-polar (lipid) environment.

- Protocol:
  - Excite at 280 nm or 295 nm (selective for Trp).
  - Record emission spectra (300–400 nm).
  - Titrate with increasing concentration of LUVs.
- Validation Criterion: A shift from ~350 nm (buffer) to ~330 nm (lipid bound) confirms the hydrophobic face is correctly buried in the membrane core.

Transmission Electron Microscopy (TEM) of Nanotubules

Objective: Visualize the macroscopic consequence of the hydrophobic distribution.

- Protocol:
  - Incubate Hel 13-5 with DPPC liposomes (500

    M) at 37°C for 30 mins.
  - Place 5

    L on a carbon-coated copper grid.
  - Stain with 1% Uranyl Acetate (negative stain).
  - Image at 80-100 kV.
- Target Observation: Look for conversion of spherical liposomes into elongated tubular structures (width ~50nm, length >1

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m).

Workflow Diagram: Mechanism of Action

The following diagram details the causal link between the residue distribution and the physical outcome (Nanotubule).



Figure 2: Mechanistic pathway from sequence distribution to nanotubule formation.

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Figure 2: Mechanistic pathway linking the specific residue distribution of Hel 13-5 to its macroscopic membrane-remodeling activity.[1][2]

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